

Commercial Suppliers of High-Purity Calcitriol-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Calcitriol-d6

Cat. No.: B12510676

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For researchers, scientists, and drug development professionals, the procurement of high-purity, isotopically labeled internal standards is a critical step in ensuring the accuracy and reliability of quantitative bioanalytical methods. This technical guide provides an in-depth overview of commercially available high-purity **Calcitriol-d6**, its use as an internal standard in mass spectrometry-based assays, and the associated signaling pathways of its unlabeled analogue, Calcitriol.

Calcitriol-d6, the deuterated form of Calcitriol, is an indispensable tool for the precise quantification of Calcitriol in biological matrices. Its identical chemical properties to the endogenous analyte, combined with its distinct mass, allow for correction of matrix effects and variations in sample processing and instrument response.

Commercial Availability and Specifications

A number of reputable suppliers offer high-purity **Calcitriol-d6** for research purposes. The table below summarizes the key specifications from several prominent vendors. While most suppliers guarantee high purity, the level of detail regarding isotopic distribution may vary. Researchers are encouraged to request lot-specific Certificates of Analysis (CoA) for the most accurate information.

Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight	Stated Purity/Isotopic Enrichment
LGC Standards	TRC-C144502	78782-99-7	C ₂₇ H ₃₈ D ₆ O ₃	422.67	Information available upon request.
MedchemExpress	HY-76814	78782-99-7	C ₂₇ H ₃₈ D ₆ O ₃	422.67	99.27% (for batch HY-76814-04338)[1]
Cayman Chemical	22179	78782-99-7	C ₂₇ H ₃₈ D ₆ O ₃	422.7	≥99% deuterated forms (d ₁ -d ₆); ≤1% d ₀
GlpBio	GC35589	78782-99-7	C ₂₇ H ₃₈ D ₆ O ₃	422.67	>98.00%
Santa Cruz Biotechnology	sc-211063	78782-99-7	C ₂₇ H ₃₈ D ₆ O ₃	422.67	Information available upon request.
Veeprho	VRP-C144502	78782-99-7	C ₂₇ H ₃₈ D ₆ O ₃	422.7	Information available upon request.
Simson Pharma Limited	SP-C144502	78782-99-7	C ₂₇ H ₃₈ D ₆ O ₃	-	Information available upon request.

Experimental Protocol: Quantification of Calcitriol in Human Plasma using LC-MS/MS

The following protocol is a synthesized methodology based on published literature for the quantification of Calcitriol in human plasma using **Calcitriol-d6** as an internal standard.[\[2\]](#)[\[3\]](#)

This method is intended as a guideline and may require optimization for specific laboratory conditions and instrumentation.

Materials and Reagents

- Calcitriol analytical standard
- **Calcitriol-d6** internal standard
- Human plasma (blank and study samples)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid-phase extraction (SPE) cartridges (e.g., Phenomenex Strata-X)[3]
- Derivatizing agent (optional, e.g., 4-phenyl-1,2,4-triazoline-3,5-dione - PTAD)[3]

Sample Preparation

- Spiking of Internal Standard: To 500 μL of plasma sample (calibrator, quality control, or unknown), add a known amount of **Calcitriol-d6** working solution (e.g., 25 μL of 100 ng/mL solution).
- Protein Precipitation: Add 500 μL of 0.1% (v/v) formic acid in acetonitrile to the plasma sample. Vortex for 30 seconds to precipitate proteins.
- Centrifugation: Centrifuge the samples at 14,000 rpm for 5 minutes at 10°C to pellet the precipitated proteins.
- Solid-Phase Extraction (SPE):
 - Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of water.

- Load the supernatant from the centrifugation step onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of water followed by 1 mL of 20% acetonitrile in water.
- Dry the cartridge under a stream of nitrogen for 30 seconds.
- Elute the analyte and internal standard with an appropriate organic solvent (e.g., methanol or acetonitrile).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume of the mobile phase.

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 analytical column is typically used (e.g., Waters Acquity UPLC BEH C18, 100mm × 2.1mm, 1.7µm).
 - Mobile Phase: A gradient elution with a mobile phase consisting of acetonitrile and water with a modifier like formic acid or ammonium trifluoroacetate is common.
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.6 mL/min.
- Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.
 - Detection: Multiple Reaction Monitoring (MRM) is employed to monitor specific precursor-to-product ion transitions for both Calcitriol and **Calcitriol-d6**.
 - Calcitriol: The exact m/z transitions may vary depending on the use of a derivatizing agent.
 - **Calcitriol-d6**: The precursor ion will be shifted by +6 Da compared to unlabeled Calcitriol.

Signaling Pathway of Calcitriol

Calcitriol exerts its biological effects primarily through the Vitamin D Receptor (VDR), a member of the nuclear receptor superfamily. The activation of VDR leads to a cascade of molecular events that regulate gene expression.



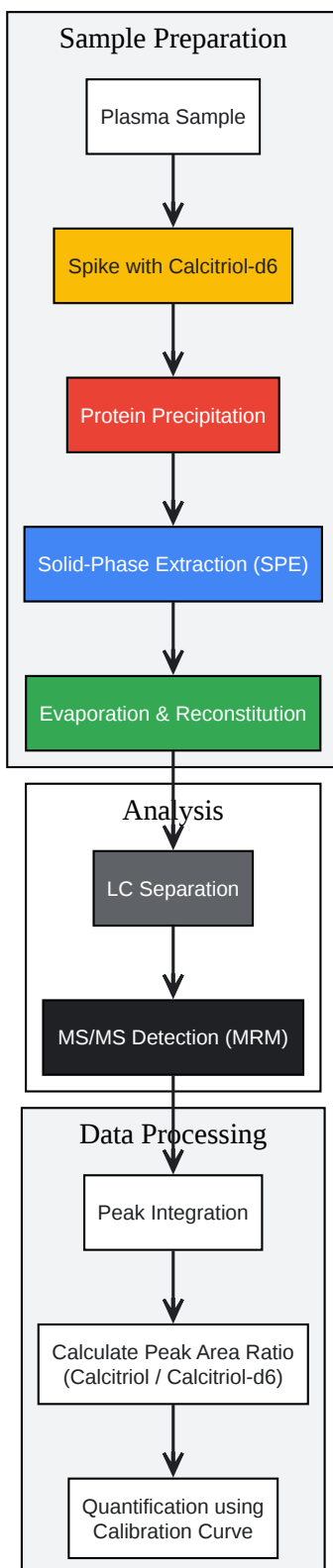
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Caption: The genomic signaling pathway of Calcitriol.

The binding of Calcitriol to the VDR in the cytoplasm induces a conformational change, leading to its heterodimerization with the Retinoid X Receptor (RXR). This VDR-RXR complex then translocates to the nucleus and binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes. This interaction recruits co-activator or co-repressor proteins, ultimately modulating the transcription of genes involved in a wide array of physiological processes, including calcium and phosphate homeostasis, immune function, and cellular differentiation.

Experimental Workflow for LC-MS/MS Quantification

The following diagram illustrates a typical workflow for the quantification of Calcitriol in a biological matrix using **Calcitriol-d6**.



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Caption: A typical workflow for Calcitriol quantification.

This workflow highlights the key steps from sample collection to final data analysis, emphasizing the importance of a robust sample preparation procedure to remove interferences and the specificity of MS/MS detection for accurate quantification.

In conclusion, high-purity **Calcitriol-d6** is a vital component for the accurate bioanalysis of Calcitriol. Researchers should carefully consider the specifications provided by commercial suppliers and utilize validated analytical methods to ensure the integrity of their results. Understanding the underlying signaling pathways of Calcitriol provides a broader context for the significance of its precise measurement in various research and clinical applications.

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